

Comparative Analysis of SB290157 Cross-Reactivity with C5a Receptors

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Compound of Interest

Compound Name: SB290157 trifluoroacetate

Cat. No.: B10765874

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This guide provides an objective comparison of the pharmacological activity of SB290157 on the C5a receptors, C5aR1 (CD88) and C5aR2 (C5L2), in contrast to its intended target, the C3a receptor (C3aR). The data presented herein is critical for the accurate interpretation of experimental results involving this compound.

Executive Summary

SB290157, widely utilized as a selective antagonist for the complement C3a receptor, exhibits significant cross-reactivity with the C5a receptor 2 (C5aR2), also known as C5L2.^{[1][2][3]} Experimental evidence demonstrates that SB290157 acts as a partial agonist at C5aR2, particularly at higher concentrations, while being largely inactive at the canonical C5a receptor 1 (C5aR1).^{[1][2][4][5]} This off-target activity has important functional implications and raises concerns about the interpretation of studies that rely on SB290157 as a specific C3aR antagonist.^{[1][3][6]}

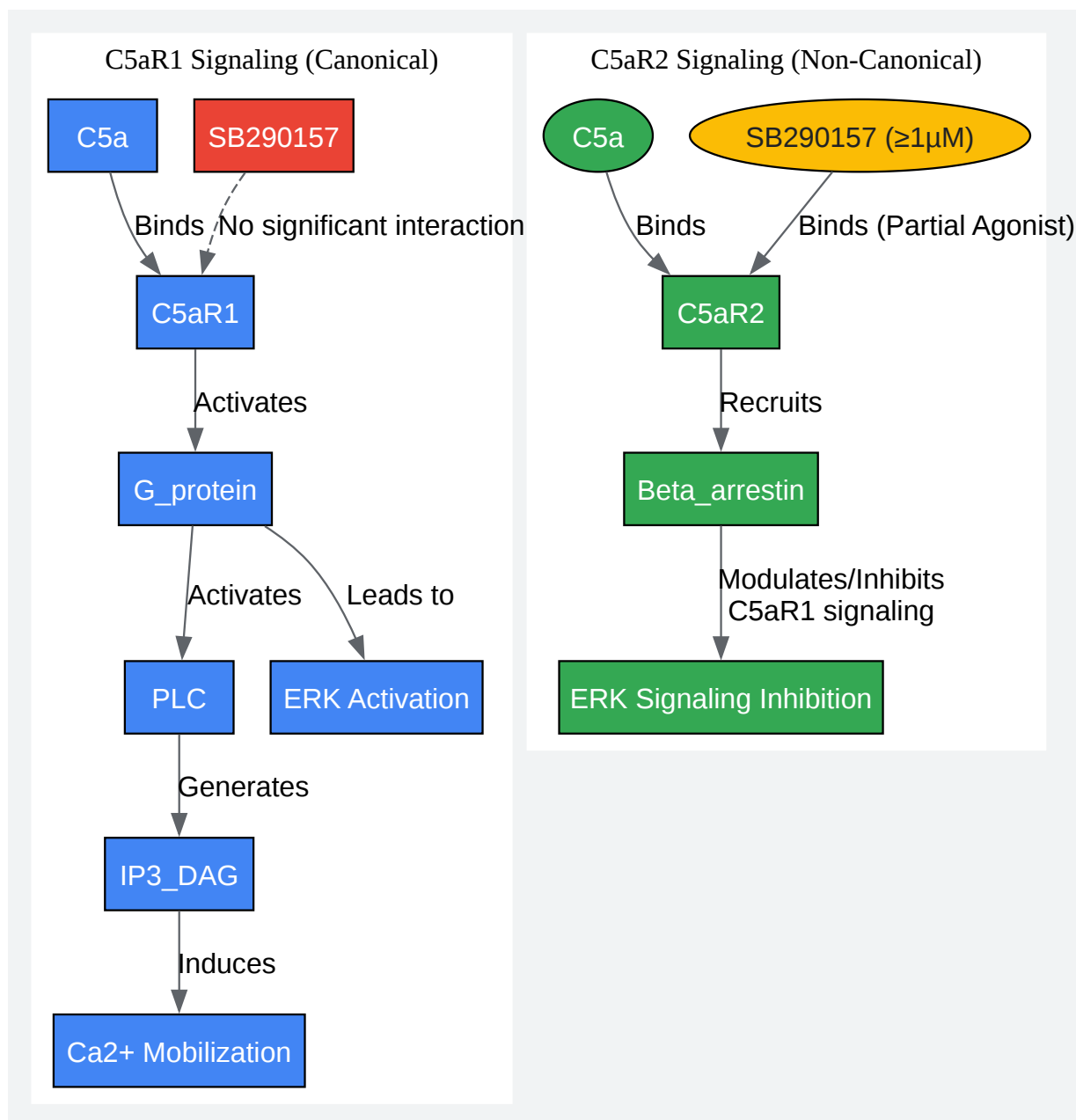
Comparative Pharmacological Profile

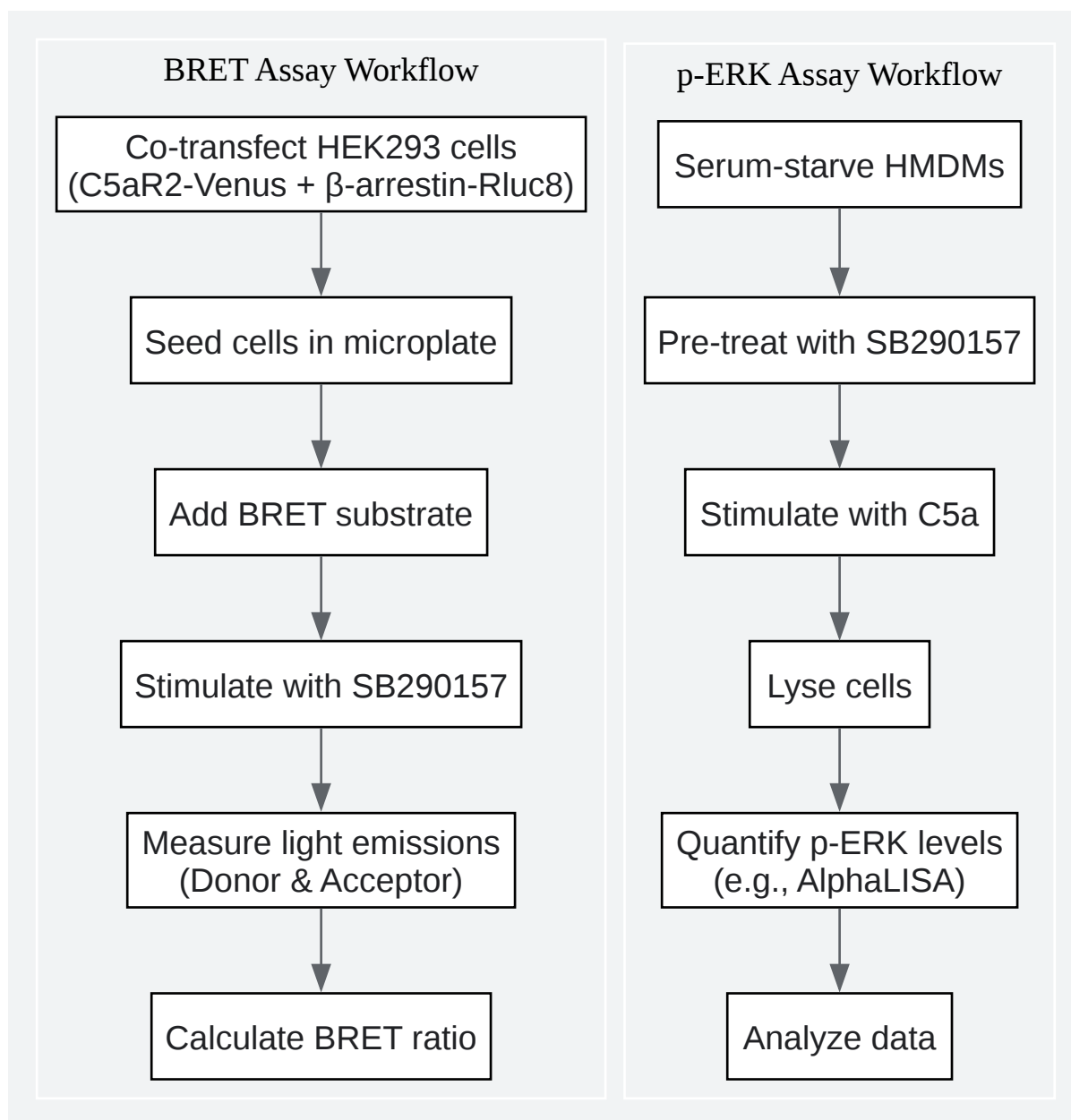
The following table summarizes the activity of SB290157 at the human C3a, C5aR1, and C5aR2 receptors.

Receptor	Reported Activity of SB290157	Potency (IC50 / EC50)	Cell System / Assay	Reference
C3aR	Antagonist	IC50: 28 nM (Ca ²⁺ mobilization)	Human Neutrophils	[7][8]
Antagonist	IC50: 236 nM (pERK)	Human Monocyte-Derived Macrophages (HMDMs)	[1]	
Agonist	EC50: 0.46 nM (pERK)	CHO-C3aR cells	[9]	
C5aR1	No Antagonistic Activity	-	Human Neutrophils, C5aR1-expressing RBL cells	[1][2][5]
C5aR2	Partial Agonist	Induces β -arrestin recruitment at concentrations >1 μ M	HEK293 cells	[1][2][10]

Signaling Pathways and SB290157 Interaction

The differential effects of SB290157 can be understood by examining the distinct signaling pathways of the C5a receptors.





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